

Introduction: The Strategic Importance of a Halogenated Biphenyl Scaffold

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Compound of Interest

Compound Name: 2-Bromo-3'-chloro-1,1'-biphenyl

CAS No.: 154407-17-7

Cat. No.: B3105663

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In the landscape of modern organic synthesis, **2-Bromo-3'-chloro-1,1'-biphenyl** (CAS No. 154407-17-7) has emerged as a pivotal synthetic intermediate.^[1] Its utility stems from the robust biphenyl core, a structural motif prevalent in pharmaceuticals, agrochemicals, and advanced materials.^{[2][3][4]} The strategic placement of two different halogen atoms—bromine and chlorine—at the 2 and 3' positions, respectively, provides chemists with distinct reactive handles. This differential reactivity is the cornerstone of its value, enabling sequential and regioselective functionalization through a variety of cross-coupling reactions. This guide offers a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing the synthesis, characterization, and synthetic applications of this versatile building block.

Physicochemical Properties and Spectroscopic Characterization

A thorough understanding of the physical and chemical properties of **2-Bromo-3'-chloro-1,1'-biphenyl** is fundamental for its effective use, storage, and handling.

Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	154407-17-7	[1]
Molecular Formula	C ₁₂ H ₈ BrCl	
Molecular Weight	267.55 g/mol	
Appearance	Solid, semi-solid, or lump	[1]
Purity	Typically ≥95%	[1]
Storage	Sealed in a dry, well-ventilated area at room temperature.	[1]

Spectroscopic Elucidation

Structural confirmation and purity assessment rely on standard spectroscopic techniques.

While a specific spectrum for this exact isomer is not provided in the search results, the expected data can be reliably inferred from analogous compounds.[5]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is anticipated to display a complex series of multiplets within the aromatic region (typically δ 7.0-7.8 ppm). The distinct electronic environments of the two phenyl rings, influenced by the bromo and chloro substituents, will result in unique chemical shifts and coupling constants for each of the eight aromatic protons.[5]
 - ¹³C NMR: The carbon NMR spectrum should exhibit 12 distinct signals corresponding to the carbon atoms of the biphenyl framework. The carbons directly bonded to the bromine and chlorine atoms will show characteristic shifts due to the halogens' electronegativity and anisotropic effects, generally appearing in the δ 120-145 ppm range.[5]
- Mass Spectrometry (MS): The mass spectrum provides definitive confirmation of the molecular weight and elemental composition. A key feature is the characteristic isotopic pattern resulting from the presence of one bromine atom (⁷⁹Br:⁸¹Br ≈ 1:1) and one chlorine atom (³⁵Cl:³⁷Cl ≈ 3:1). This leads to a distinctive cluster of molecular ion peaks at M+, [M+2]+, and [M+4]+, with predictable intensity ratios, confirming the presence of both halogens.[5]

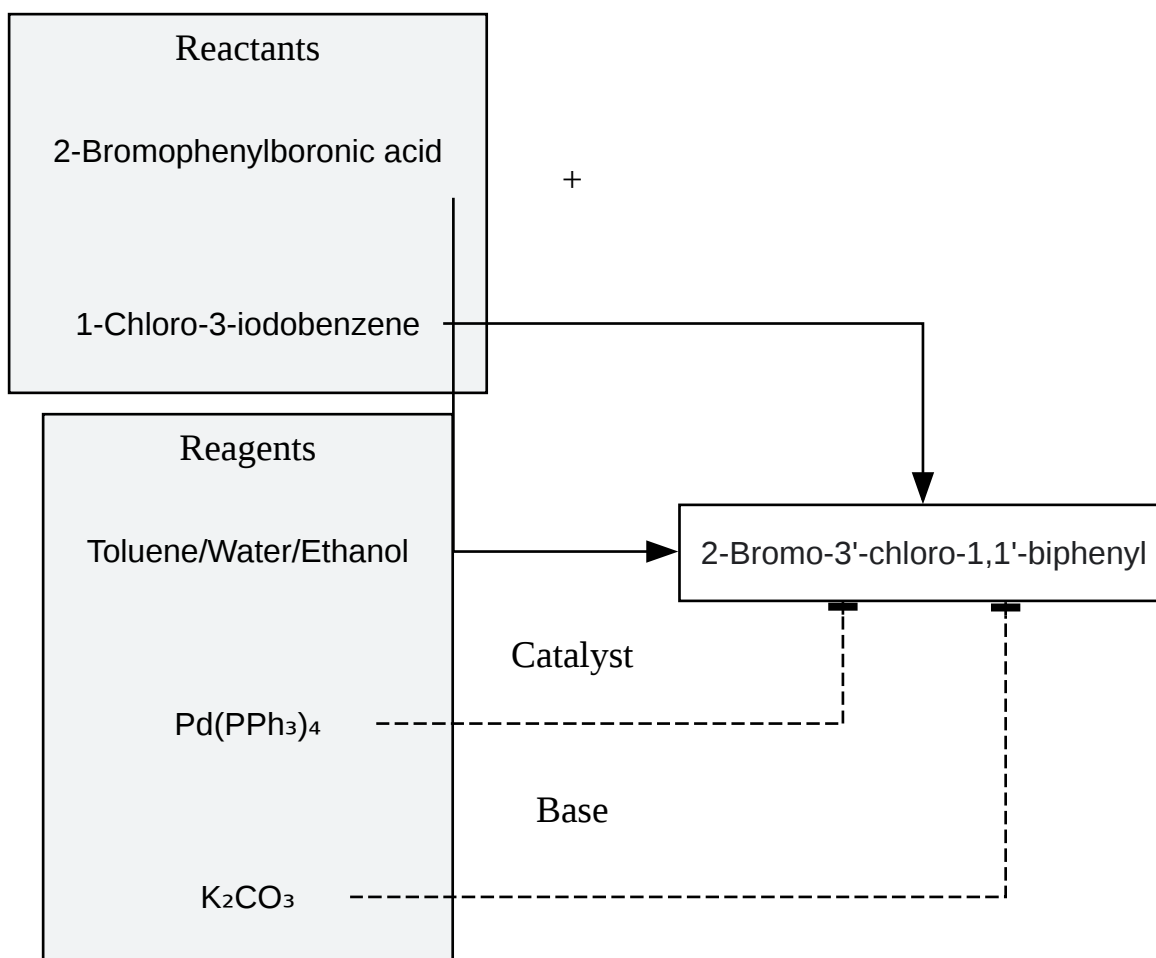
Core Synthetic Methodologies

The construction of the **2-Bromo-3'-chloro-1,1'-biphenyl** scaffold is most efficiently achieved through palladium- or copper-catalyzed cross-coupling reactions.

Suzuki-Miyaura Coupling: The Method of Choice

The Suzuki-Miyaura coupling is the preeminent method for synthesizing substituted biphenyls, lauded for its high yields, mild reaction conditions, and the stability and commercial availability of its organoboron reagents.[6][7][8] The reaction couples an organohalide with a boronic acid or ester, catalyzed by a palladium(0) complex.[9]

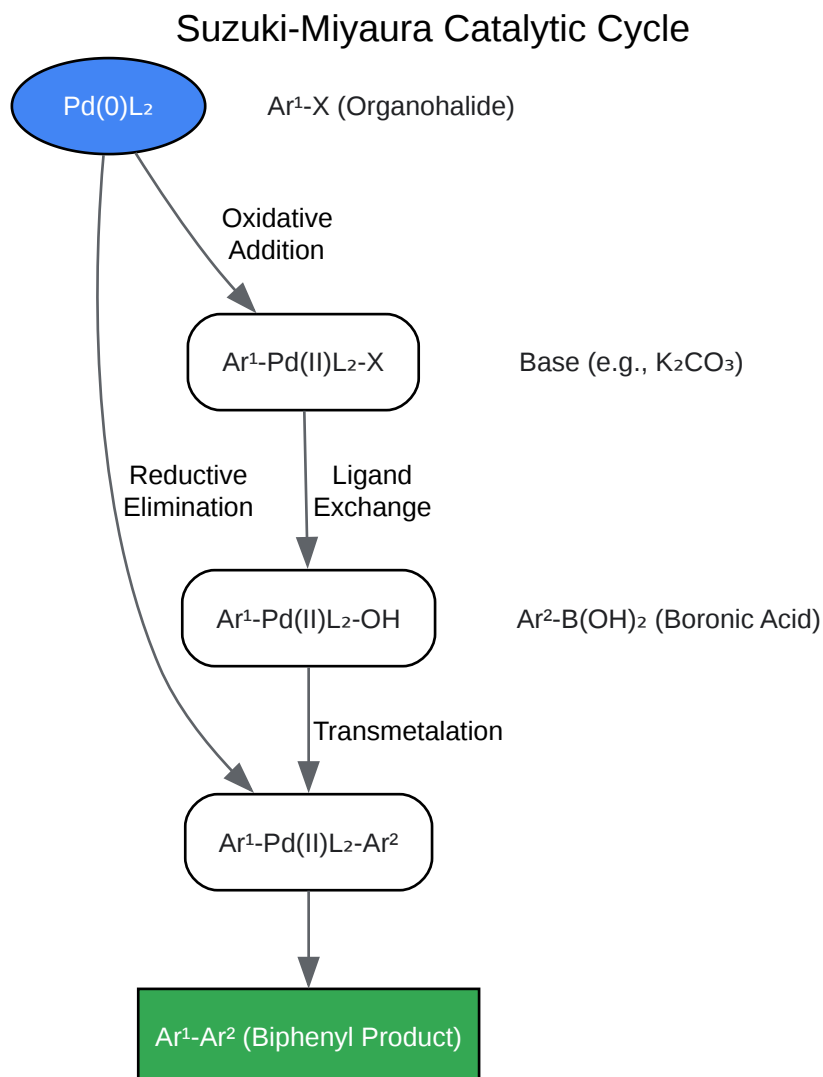
The overall transformation for synthesizing **2-Bromo-3'-chloro-1,1'-biphenyl** typically involves the coupling of a di-halogenated benzene derivative with a halogenated phenylboronic acid.



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Caption: General synthetic scheme for **2-Bromo-3'-chloro-1,1'-biphenyl** via Suzuki Coupling.

The catalytic cycle involves three key steps: oxidative addition, transmetalation, and reductive elimination.^{[8][9]}



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

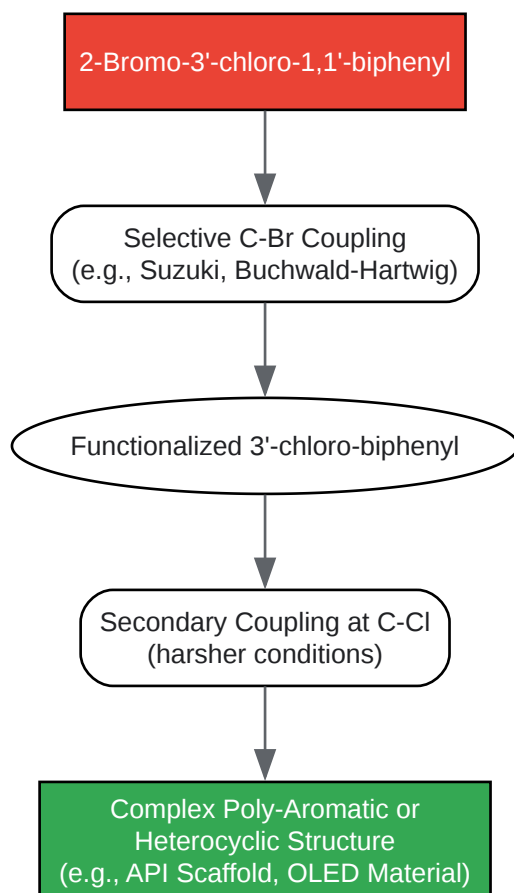
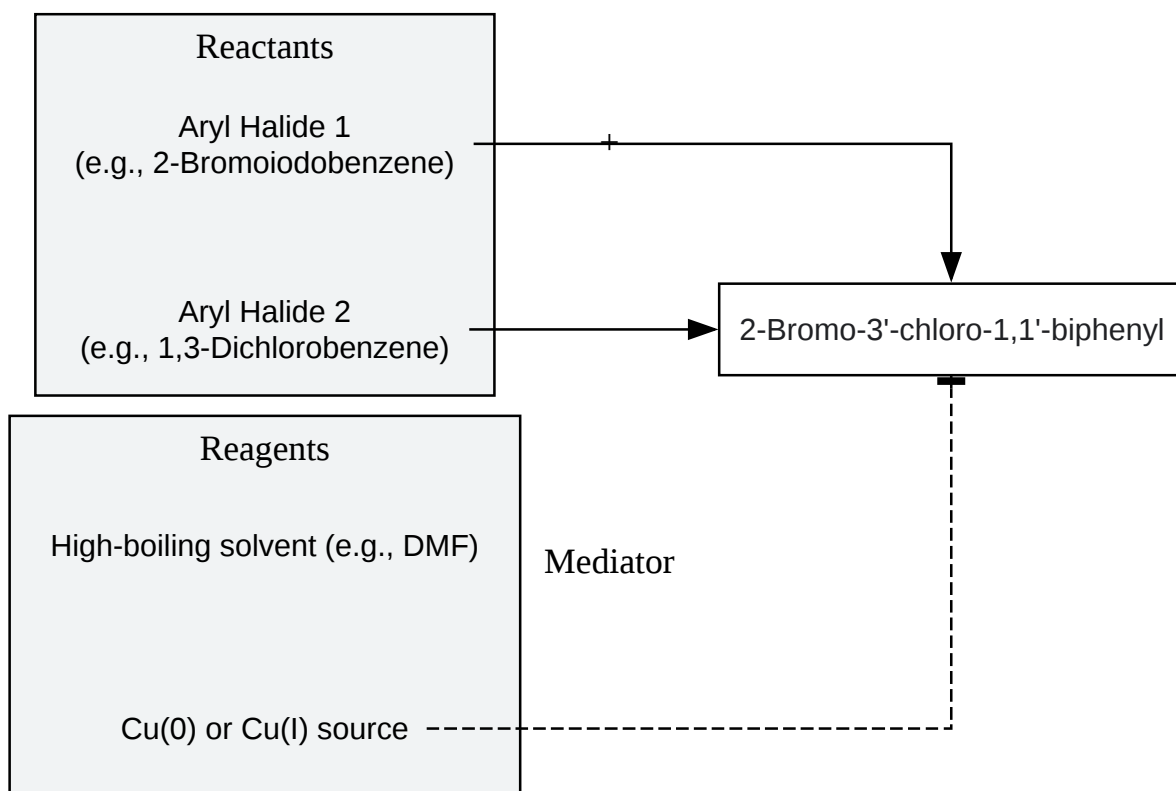
This protocol is adapted from established procedures for analogous compounds.^{[6][10]}

- **Inert Atmosphere Setup:** To a three-neck flask equipped with a condenser and magnetic stirrer, add 1-bromo-2-iodobenzene (1.0 eq.), 3-chlorophenylboronic acid (1.0-1.2 eq.), potassium carbonate (2.0 eq.), and the palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%).
- **Solvent Addition:** Introduce a degassed solvent mixture, typically toluene, ethanol, and water (e.g., in a 10:2:1 ratio).[10]
- **Reaction:** Heat the mixture to reflux (approximately 80-90°C) under an inert atmosphere (Argon or Nitrogen) for 4-6 hours.
- **Monitoring:** Track the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC) until the starting materials are consumed.[2]
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Add water and extract the product with an organic solvent like dichloromethane or ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate (MgSO_4), and concentrate under reduced pressure. The resulting crude product is then purified by silica gel column chromatography to yield pure **2-Bromo-3'-chloro-1,1'-biphenyl**.[6][10]

Ullmann Reaction: A Classic Alternative

The Ullmann reaction, first reported in 1901, is a classic method for forming biaryl compounds through the copper-mediated coupling of two aryl halides.[11][12] While traditional Ullmann conditions are harsh, requiring high temperatures and stoichiometric copper, modern variations have improved the scope and mildness of the reaction.[11][13]

The reaction mechanism is believed to involve the formation of an organocopper intermediate.
[14]



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Sources

- [1. 2-Bromo-3'-chloro-1,1'-biphenyl | 154407-17-7 \[sigmaaldrich.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. A fruitful century for the scalable synthesis and reactions of biphenyl derivatives: applications and biological aspects - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA03531J \[pubs.rsc.org\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. Suzuki reaction - Wikipedia \[en.wikipedia.org\]](#)
- [8. chem.libretexts.org \[chem.libretexts.org\]](#)
- [9. mt.com \[mt.com\]](#)
- [10. 2'-BROMO-4-CHLORO-BIPHENYL synthesis - chemicalbook \[chemicalbook.com\]](#)
- [11. Ullmann reaction - Wikipedia \[en.wikipedia.org\]](#)
- [12. Ullmann coupling: the first publication - operachem \[operachem.com\]](#)
- [13. beilstein-archives.org \[beilstein-archives.org\]](#)
- [14. Ullmann Reaction \[organic-chemistry.org\]](#)
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